Technical Master Guide: S-Phenyl Benzenecarbothioate (CAS 884-09-3)

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Compound of Interest

Compound Name:	*S-phenyl benzenecarbothioate*
CAS No.:	*884-09-3*
Cat. No.:	*B187754*

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Executive Summary: The Privileged Thioester

S-Phenyl benzenecarbothioate (CAS 884-09-3), commonly referred to as S-phenyl thiobenzoate, is not merely a derivative of benzoic acid; it is a privileged acyl donor in modern organic synthesis.[1][2] Unlike its oxo-ester counterparts, the thioester moiety possesses a unique electronic profile—the C-S bond (approx. 65 kcal/mol) is significantly weaker than the C-O bond (approx. 85 kcal/mol), yet the compound remains bench-stable.

For researchers in drug discovery, this compound serves as a critical gateway for neutral Cross-Coupling reactions (Liebeskind-Srogl) and chemoselective reductions (Fukuyama).[1] This guide moves beyond basic characterization to explore the mechanistic utility and experimental protocols required to leverage this reagent effectively.

Part 1: Chemical Passport & Physicochemical Profile[1]

S-phenyl thiobenzoate presents as a white to light-yellow crystalline solid.[1][2] Its stability profile allows for purification via silica gel chromatography, a distinct advantage over more

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labile acyl halides.

Table 1: Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	S-phenyl benzenecarbothioate	Also: S-Phenyl thiobenzoate
CAS Number	884-09-3	
Molecular Formula	$C_{13}H_{10}OS$	
Molecular Weight	214.28 g/mol	
Melting Point	50–52 °C [1]	Higher purity samples may reach 56°C
Solubility	DCM, THF, Toluene, EtOAc	Poor solubility in water/alcohols
IR Signature	ν(C=O) ≈ 1660–1670 cm^{-1}	Lower wavenumber than oxo-esters due to reduced resonance overlap
Stability	Bench-stable	Hydrolyzes slowly in strong aqueous base

Part 2: Synthetic Routes & Process Chemistry[1][6][7][8]

While commercially available, in-house synthesis is often preferred to ensure anhydrous conditions and fresh reagent quality.[1][2] We compare the "Workhorse" method (Schotten-Baumann) against modern oxidative couplings.[1]

Method A: The Modified Schotten-Baumann (Recommended)

This protocol utilizes a biphasic system or organic base to neutralize the HCl byproduct. The use of thiophenol requires strict safety adherence due to toxicity and stench.

Mechanism: Nucleophilic acyl substitution. The thiolate anion (

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) attacks the carbonyl carbon of benzoyl chloride, followed by chloride elimination.

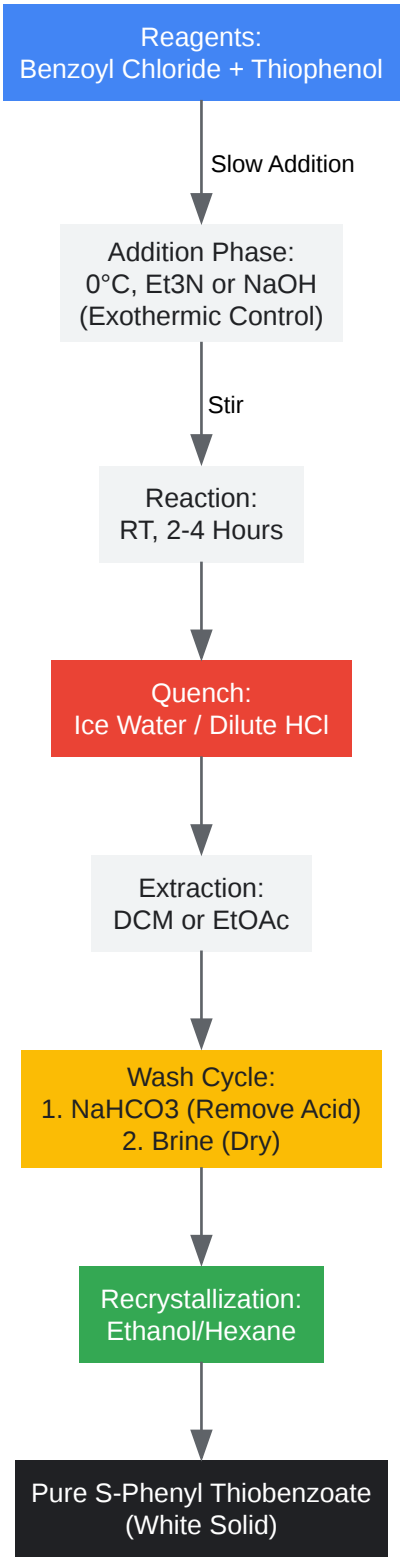
Method B: Oxidative Coupling (Green Chemistry)

Recent advances allow for the coupling of benzaldehyde and diphenyl disulfide using oxidants, avoiding the use of corrosive acid chlorides [2].

Visualization: Synthesis Workflow (Method A)

The following diagram outlines the critical process steps and decision points for the synthesis.

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Figure 1: Step-by-step workflow for the synthesis of **S-phenyl benzenecarbothioate** via benzoylation of thiophenol.

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Part 3: Mechanistic Utility – The Liebeskind-Srogl Coupling[1][3]

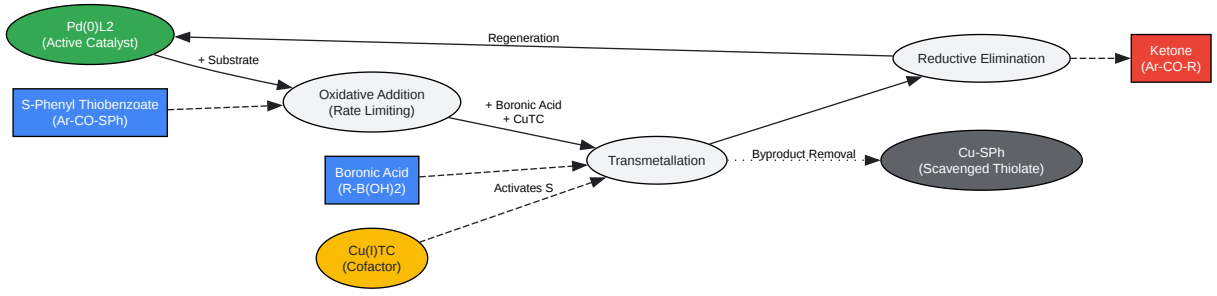
The defining application of **S-phenyl benzenecarbothioate** is the Liebeskind-Srogl cross-coupling.[1] Unlike the Suzuki-Miyaura reaction, which requires basic conditions (problematic for base-sensitive substrates), the Liebeskind-Srogl reaction proceeds under neutral conditions using a Copper(I) cofactor [3].[1]

The Mechanistic Logic[9]

- The Problem: Pd(0) inserts poorly into C-S bonds compared to C-I or C-Br bonds.
- The Solution: A Cu(I) cofactor (specifically CuTC - Copper(I) thiophene-2-carboxylate) coordinates to the sulfur atom.[1] This coordination polarizes the C-S bond and, crucially, scavenges the thiolate byproduct which would otherwise poison the Palladium catalyst.

Visualization: Catalytic Cycle

This diagram illustrates the synergistic role of Palladium and Copper.[3]



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Figure 2: The Liebeskind-Srogl catalytic cycle highlighting the dual role of CuTC in activation and scavenging.[1][2]

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Part 4: Experimental Protocols

Protocol 1: Synthesis of S-Phenyl Thiobenzoate

Validated for 10 mmol scale.

Reagents:

- Thiophenol (1.10 g, 10 mmol) [Caution: Toxic/Stench]
- Benzoyl Chloride (1.40 g, 10 mmol)
- Triethylamine (1.5 eq) or 10% NaOH (aq)[1]
- DCM (Dichloromethane)[1]

Procedure:

- Setup: In a fume hood, charge a round-bottom flask with Thiophenol (10 mmol) and DCM (20 mL). Cool to 0 °C.
- Base Addition: Add Triethylamine (15 mmol) dropwise. The solution may cloud slightly.
- Acylation: Add Benzoyl Chloride (10 mmol) dropwise over 10 minutes. Maintain temperature < 5 °C to prevent side reactions.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 3 hours. Monitor by TLC (10% EtOAc/Hexane).[4]
- Workup: Quench with water (20 mL). Extract organic layer.[5] Wash with 1M HCl (to remove amine), then sat. $NaHCO_3$, then Brine.
- Isolation: Dry over $MgSO_4$, filter, and concentrate. Recrystallize from Ethanol/Hexane if necessary.
- Yield: Expect 85–95% as a white solid.

Protocol 2: Liebeskind-Srogl Cross-Coupling

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Target: Synthesis of unsymmetrical ketones.[1][2]

Reagents:

- S-Phenyl thiobenzoate (1.0 eq)[1][2]
- Aryl Boronic Acid (1.1 eq)[1]
- Pd_2dba_3 (2.5 mol%)[1]
- TFP (Tri-2-furylphosphine) (10 mol%)[1][2]
- CuTC (Copper(I) thiophene-2-carboxylate) (1.5 eq)[1][2]
- THF (Anhydrous)[1]

Procedure:

- Inert Atmosphere: Flame-dry a reaction vial and purge with Argon.
- Charge Solids: Add S-phenyl thiobenzoate, Boronic Acid, Pd_2dba_3, TFP, and CuTC to the vial.
- Solvation: Add anhydrous THF (concentration ~0.2 M).
- Reaction: Stir at 50 °C for 12–18 hours.
  - Note: The reaction mixture often turns dark/brown due to Cu-precipitates.[1]
- Workup: Dilute with Diethyl Ether. Wash with 1M HCl (to remove Copper salts) and water.
- Purification: Flash chromatography.

Part 5: Advanced Applications – The Fukuyama Reduction[8][9][11]

Beyond cross-coupling, S-phenyl thiobenzoate serves as a model substrate for the Fukuyama Reduction [4]. This reaction converts the thioester to an aldehyde using

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and

.[6][7]

- Significance: It stops at the aldehyde stage without over-reduction to the alcohol, a common pitfall with hydride reagents like

  .

- Conditions: 10% Pd/C,

  , Acetone, RT.

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